

In Vitro Binding Affinity of CNS-5161 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: CNS-5161 hydrochloride

Cat. No.: B1663289

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro binding characteristics of **CNS-5161 hydrochloride**, a selective, noncompetitive N-methyl-D-aspartate (NMDA) receptor antagonist. The information presented herein is curated from preclinical research to support further investigation and drug development efforts.

Core Binding Affinity Data

CNS-5161 hydrochloride demonstrates high affinity and selectivity for the ion-channel binding site within the NMDA receptor complex. The binding is use-dependent, indicating a preferential interaction with the activated state of the receptor. A summary of the quantitative binding affinity data is presented below.

Target	Ligand	Affinity (Ki)	Dissociation Constant (Kd)	Assay Conditions	Tissue Source	Reference
NMDA Receptor Ion Channel	CNS-5161	1.8 nM	Not Specified	Not Specified	[1]	
NMDA Receptor	[3H]CNS-5161	< 4 nM	Increased specific binding in the presence of glutamate and glycine. Nonspecific binding determined with 100 µM MK-801.	Rat Brain Homogenates	[2][3]	
Phencyclidine Site (NMDA Receptor Ion Channel)	GE-179 (an 18F-labeled analog of CNS-5161)	2.4 nM	Displacement of [3H]TCP.	Not Specified	[4]	

Experimental Protocols

The following section details the methodologies employed in the key in vitro binding experiments for CNS-5161 and its analogs.

Radioligand Binding Assay for [3H]CNS-5161

This protocol outlines the procedure used to determine the binding kinetics and affinity of [3H]CNS-5161 to the NMDA receptor in rat brain tissue.[\[2\]](#)[\[3\]](#)

1. Tissue Preparation:

- Whole rat brains are homogenized in a suitable buffer (e.g., Tris-HCl) at a specific pH.
- The homogenate is then centrifuged to pellet the brain membranes.
- The resulting pellet is washed multiple times by resuspension and centrifugation to remove endogenous ligands.

2. Binding Assay:

- The washed brain membranes are incubated with increasing concentrations of [3H]CNS-5161.
- To determine use-dependency, parallel assays are conducted in the presence of NMDA receptor co-agonists, glutamate and glycine.
- Nonspecific binding is determined in a parallel set of incubations containing a high concentration (100 μ M) of a known NMDA receptor channel blocker, such as MK-801.[\[2\]](#)[\[3\]](#)

3. Incubation and Termination:

- The incubation is carried out at a controlled temperature and for a specific duration to reach equilibrium.
- The binding reaction is terminated by rapid filtration through glass fiber filters, which separates the bound from the free radioligand.
- The filters are then washed with ice-cold buffer to remove any non-specifically bound radioligand.

4. Quantification:

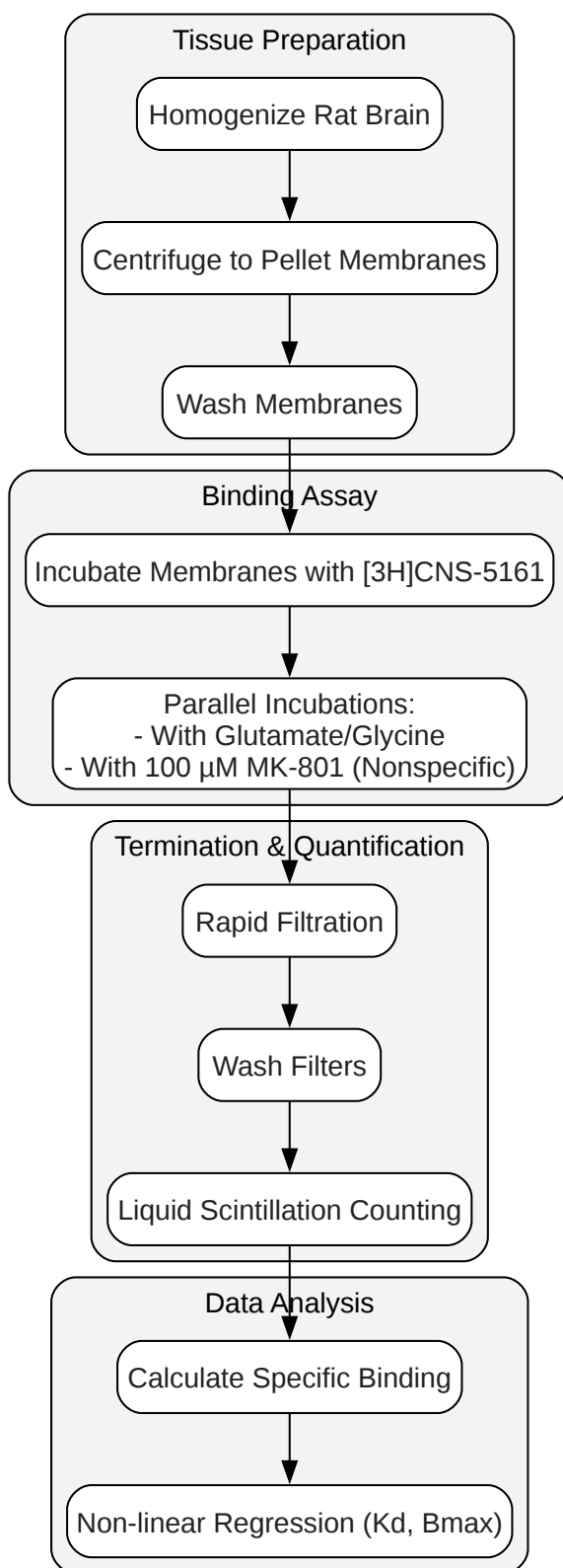
- The radioactivity retained on the filters is measured using liquid scintillation counting.
- Specific binding is calculated by subtracting the nonspecific binding from the total binding.

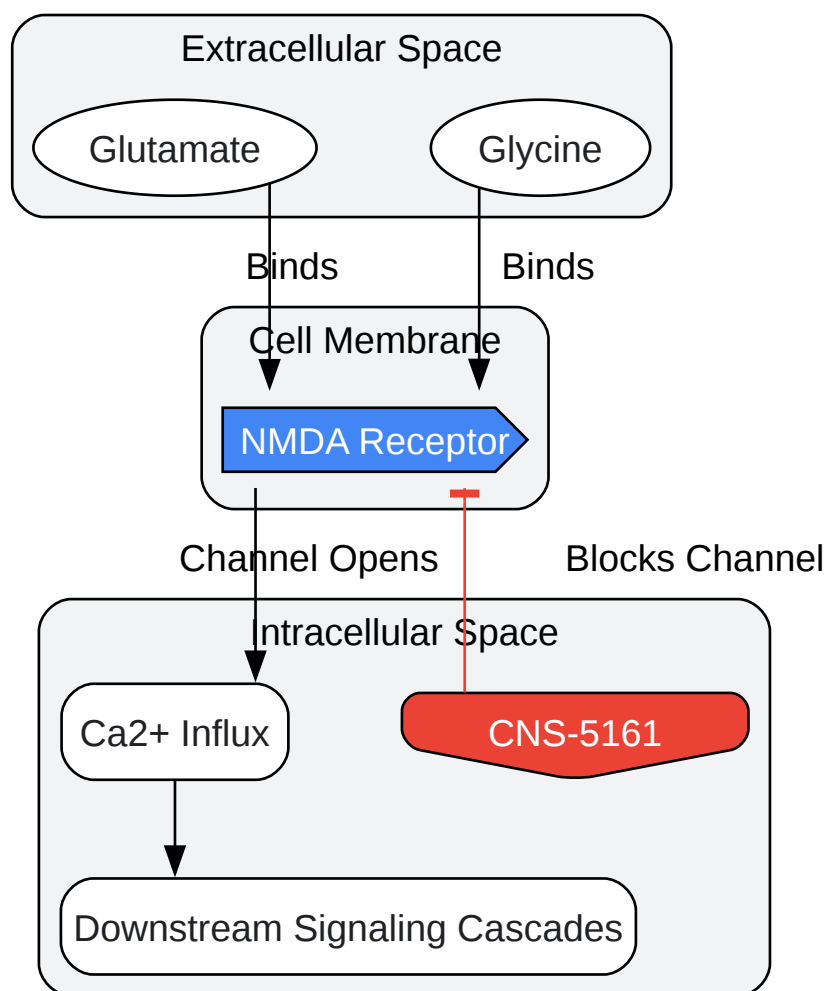
5. Data Analysis:

- Saturation binding data are analyzed using non-linear regression to determine the dissociation constant (K_d) and the maximum number of binding sites (B_{max}).

Visualizations

The following diagrams illustrate the experimental workflow for the in vitro binding assay and the signaling pathway of the NMDA receptor.





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